

Application Notes and Protocols for 4-Ethyl-2,2,4-trimethylhexane

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Compound of Interest

Compound Name: 4-Ethyl-2,2,4-trimethylhexane

Cat. No.: B14543142

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Disclaimer: No specific Safety Data Sheet (SDS) for **4-Ethyl-2,2,4-trimethylhexane** could be located. The following information is synthesized from data on structurally similar branched-chain alkanes, such as 2,2,4-trimethylhexane and 2,2,4-trimethylpentane, and should be used as a guideline. Researchers should handle this chemical with caution and refer to the safety data for its isomers and related compounds.

Hazard Identification

Based on data from similar branched alkanes, **4-Ethyl-2,2,4-trimethylhexane** is anticipated to be classified as a hazardous substance. The primary hazards are associated with its flammability and potential for aspiration toxicity.

GHS Classification (Predicted):

- Flammable Liquids: Category 2[1][2][3]
- Aspiration Hazard: Category 1
- Skin Irritation: Category 2[4][5]
- Specific target organ toxicity — single exposure (Narcotic effects): Category 3[4][5]

Signal Word: Danger

Hazard Statements (Predicted):

- H225: Highly flammable liquid and vapor.[6]
- H304: May be fatal if swallowed and enters airways.[5][6][7]
- H315: Causes skin irritation.[4][5]
- H336: May cause drowsiness or dizziness.[4][5]

Precautionary Statements (Predicted):

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[7][8]
- P261: Avoid breathing vapors.[5][8]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6][8]
- P331: Do NOT induce vomiting.[6][8]
- P403+P235: Store in a well-ventilated place. Keep cool.[7][8]

Caption: Predicted GHS Hazard Classification.

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	-
Molecular Weight	156.31 g/mol	-
Boiling Point	~178 °C	Smolecule
Density	~0.767 g/mL at 20 °C	Stenutz, ChemicalBook (for 2,2,4-trimethylhexane)
Flash Point	Likely < 23 °C (Predicted as Flammable Liquid Cat. 2)	GHS Classification[1][2]
Water Solubility	Insoluble (predicted)	ChemicalBook (for 2,2,4-trimethylpentane)

Table 2: Exposure Limits (Based on similar compounds)

Substance	Limit Type	Value	Jurisdiction
2,2,4-Trimethylpentane	TWA	300 ppm	ACGIH
n-Nonane (isomer)	TWA	200 ppm	NIOSH

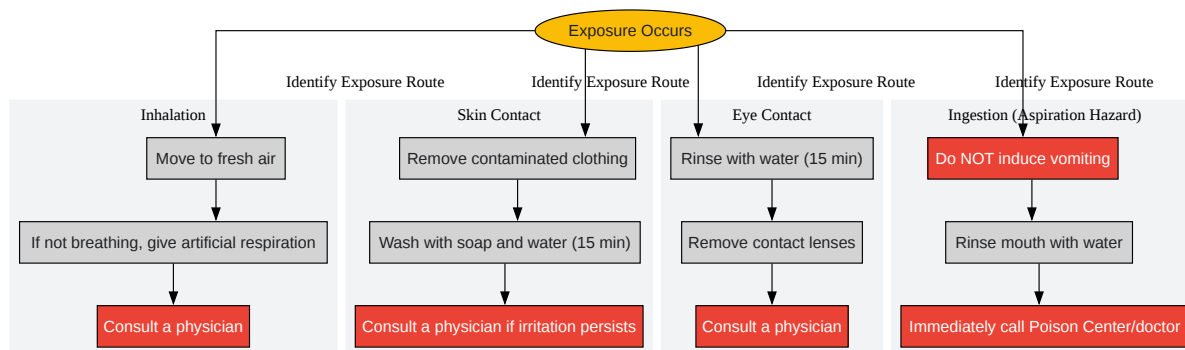
Experimental Protocols

Protocol 3.1: First-Aid Measures

General Advice: Move the victim out of the dangerous area. Consult a physician and show this safety information.[7]

- If Inhaled:
 - Move the person into fresh air.
 - If not breathing, give artificial respiration.
 - Consult a physician.[7]

- In Case of Skin Contact:
 - Immediately remove all contaminated clothing.
 - Wash off with soap and plenty of water for at least 15 minutes.
 - Consult a physician if irritation persists.[\[9\]](#)
- In Case of Eye Contact:
 - Rinse thoroughly with plenty of water for at least 15 minutes.
 - Remove contact lenses, if present and easy to do.
 - Consult a physician.
- If Swallowed:
 - Do NOT induce vomiting.[\[6\]](#)[\[7\]](#)
 - Rinse mouth with water.
 - Never give anything by mouth to an unconscious person.[\[7\]](#)
 - Immediately call a poison control center or doctor. Aspiration of hydrocarbons can cause severe lung damage.[\[10\]](#)[\[11\]](#)



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Caption: First-Aid Decision Workflow.

Protocol 3.2: Accidental Release Measures (Spill Handling)

- Evacuation and Ventilation:
 - Ensure adequate ventilation.
 - Evacuate personnel from the spill area.
 - Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).^[9]
- Personal Protection:
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a flame-retardant lab coat.^{[12][13][14]} For large spills, respiratory protection may be necessary.

- Containment and Cleanup:
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Use non-sparking tools to collect the absorbed material.[\[9\]](#)
 - Place the waste in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.

Protocol 3.3: Handling and Storage

- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood.
 - Keep away from sources of ignition.[\[13\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[9\]](#)
 - Avoid contact with skin and eyes and inhalation of vapor.[\[7\]](#)
 - Use non-sparking tools.[\[13\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[7\]](#)
 - Keep containers tightly closed.[\[7\]](#)
 - Store in a designated flammable liquid storage cabinet.
 - Keep away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

Protocol 3.4: Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[13\]](#)[\[15\]](#)

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a flame-retardant lab coat or coveralls.[14][15]
- Respiratory Protection: Use in a well-ventilated area. If engineering controls are insufficient, a respirator with an appropriate filter for organic vapors should be used.[12]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[16]

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